

estragole stability storage conditions

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Compound Focus: Estragole

CAS No.: 140-67-0

Cat. No.: S601013

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Estragole Stability and Storage Guide

Aspect	Details & Recommendations
Primary Stability Concerns	High volatility, low water solubility, and sensitivity to light and oxidation, which can alter taste, odor, and color. [1]
Recommended Storage	Store in a refrigerator . Use sealed, vapor-tight containers. For light-sensitive applications, use amber glass or UV-resistant HDPE containers. [2] [3] [4]
Handling Precautions	Combustible liquid (flash point of ~178°F/81°C). Use dry chemical, CO ₂ , foam, or halon for fire. May react vigorously with strong oxidizing agents. [2] [3]
Stabilization Technology	Encapsulation with Cyclodextrins (α-CD, β-CD, HP-β-CD) significantly improves photostability and controls release. [1]

Advanced Stabilization via Encapsulation

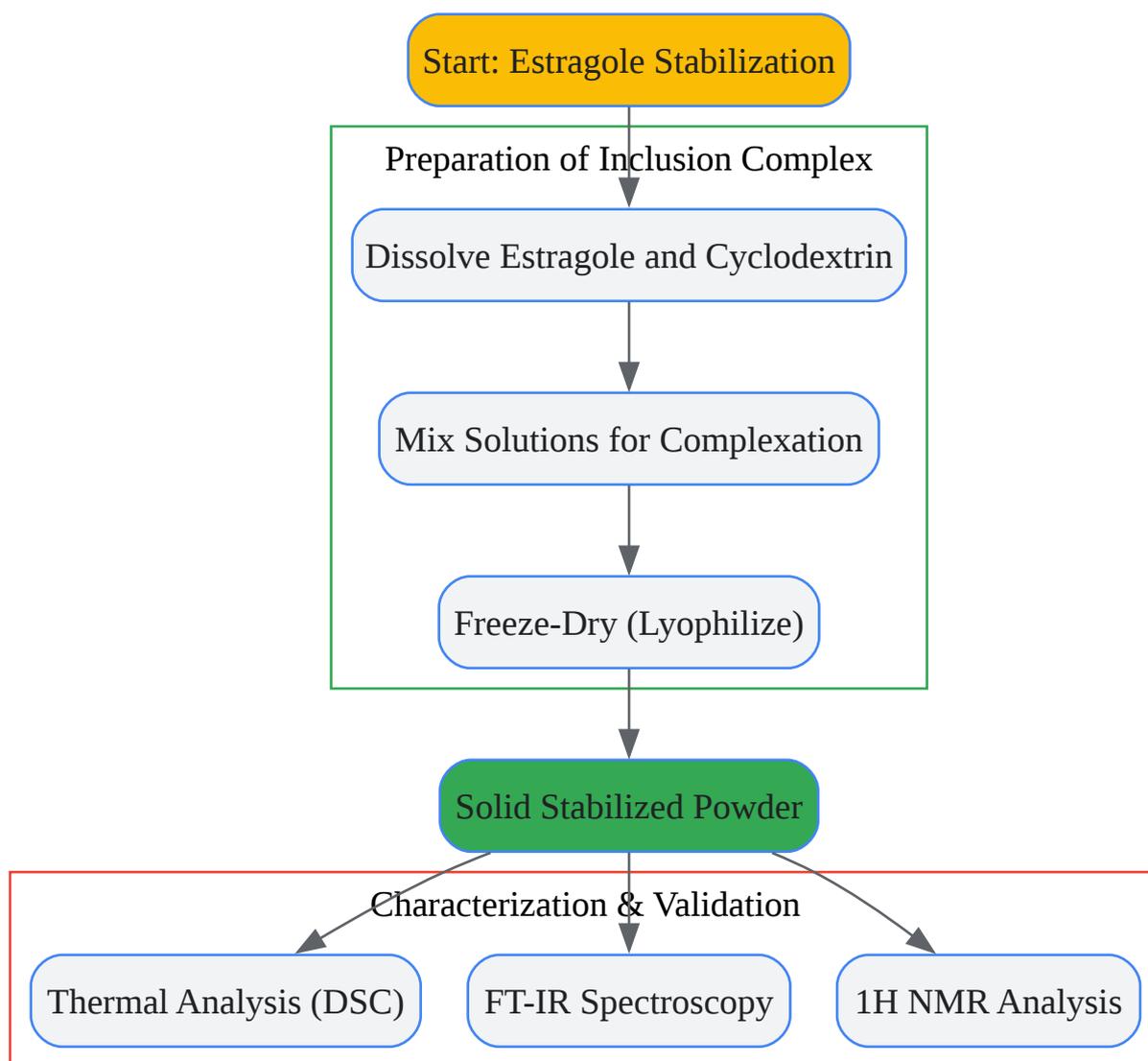
Research demonstrates that forming inclusion complexes with cyclodextrins (CDs) is a highly effective method to overcome **estragole's** volatility and sensitivity.

- Efficacy: A study showed that CD encapsulation significantly enhanced the photostability of **estragole** and essential oils containing it. The cavity of the CD molecule protects the guest **estragole**

from environmental degradation. [1]

- Protocol: Forming Solid Inclusion Complexes (Freeze-Drying Method)
 - **Preparation:** Dissolve **estragole** and the selected cyclodextrin (e.g., β -CD, HP- β -CD) in an appropriate solvent system. Experiments have been conducted at various host-guest molar ratios. [1]
 - **Complexation:** Mix the solutions to allow the inclusion complex to form. [1]
 - **Lyophilization:** Freeze the mixture and lyophilize to obtain a solid, stabilized powder complex. [1]
- Protocol: Confirming Complex Formation
 - **Differential Scanning Calorimetry (DSC):** Characterizes the thermal properties of the solid complex, confirming the interaction between **estragole** and the cyclodextrin. [1]
 - **Fourier Transform Infrared Spectroscopy (FT-IR):** Detects changes in functional group vibrations, providing evidence of **estragole**'s encapsulation within the CD cavity. [1]
 - **Proton Nuclear Magnetic Resonance (^1H NMR):** Directly evidences the inclusion of the **estragole** molecule into the hydrophobic CD cavity. [1]

The following diagram illustrates the experimental workflow for creating and validating cyclodextrin-**estragole** inclusion complexes:



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Critical Safety and Regulatory Notes

- **Toxicity Concerns:** **Estragole** is suspected to be a carcinogen and genotoxic. The European Union has reported on these risks, and special care is indicated for infant nourishment. Some regulations, like in Germany, prohibit its use as a pure substance food additive, though this does not currently apply to its natural presence in herbs and spices. [3] [5]
- **Safety First:** Always consult your institution's Environmental Health and Safety (EHS) guidelines and refer to the Material Safety Data Sheet (MSDS) for **estragole** before beginning any experimental work.

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